

Application Notes and Protocols for Histidinol Dehydrogenase Enzyme Kinetics Assay

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Compound of Interest

Compound Name: *Histidinol*

Cat. No.: *B1595749*

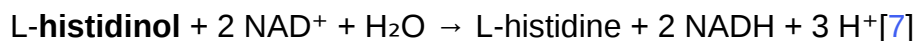
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Introduction

Histidinol dehydrogenase (HDH), with the systematic name L-**histidinol**:NAD⁺ oxidoreductase (EC 1.1.1.23), is a crucial enzyme in the biosynthesis of histidine.[1] It catalyzes the final two steps of this pathway, which is present in bacteria, fungi, and plants, but absent in mammals.[2] This makes HDH an attractive target for the development of novel antimicrobial agents.[2][3][4] The enzyme carries out a four-electron oxidation of L-**histidinol** to L-histidine, utilizing two molecules of NAD⁺ as a cofactor and proceeding through a tightly bound L-histidinaldehyde intermediate.[1][5][6]

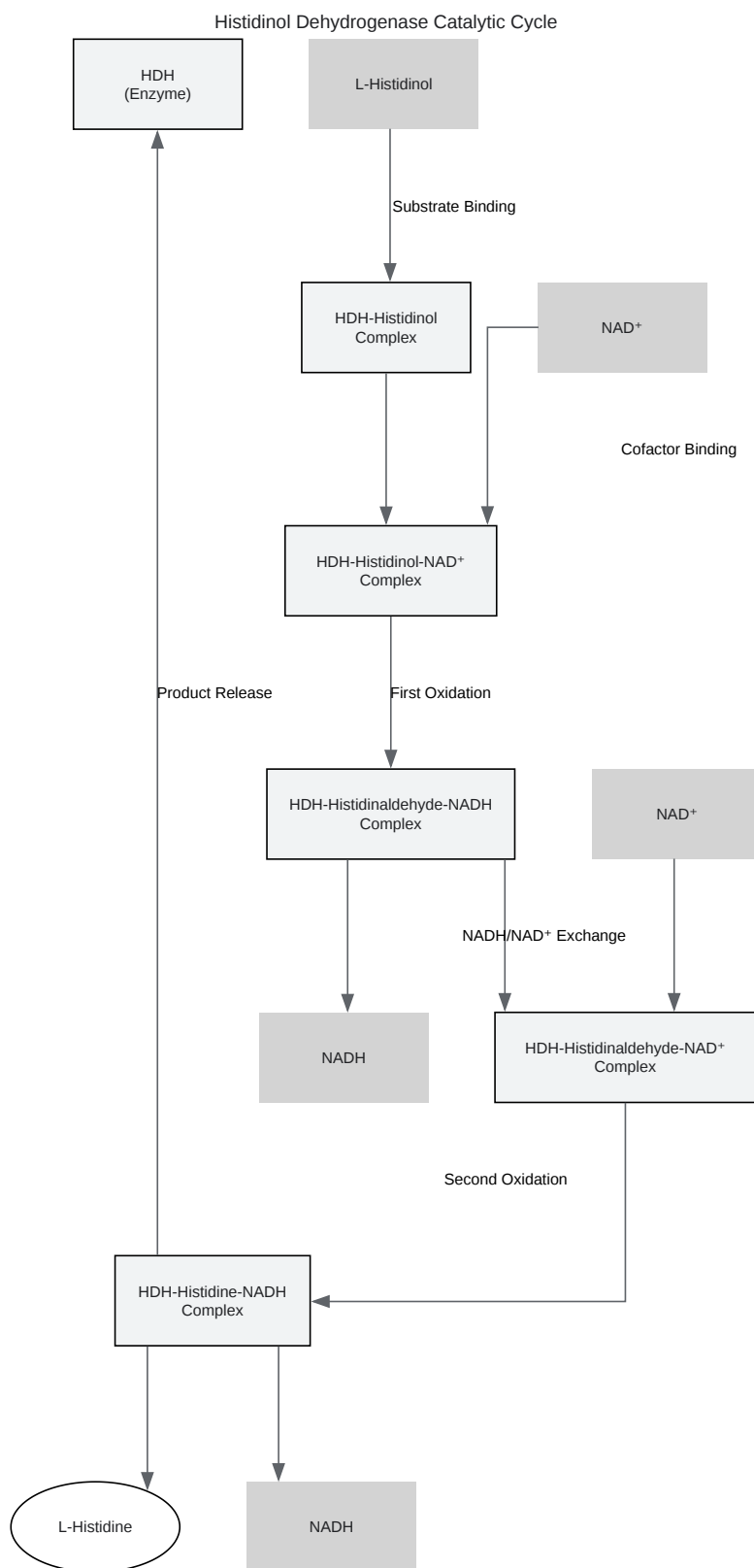
The overall reaction is as follows:



The kinetic mechanism of **histidinol** dehydrogenase has been described as a Bi Uni Uni Bi Ping Pong mechanism.[8][9] The study of its enzyme kinetics is fundamental for understanding its catalytic mechanism and for the discovery and characterization of potential inhibitors. This document provides a detailed protocol for a continuous spectrophotometric assay to determine the kinetic parameters of **histidinol** dehydrogenase. The assay is based on monitoring the production of NADH, which absorbs light at 340 nm.

Signaling Pathway and Catalytic Mechanism

The catalytic conversion of L-histidinol to L-histidine by histidinol dehydrogenase involves two sequential oxidation steps at a single active site.[1][10]



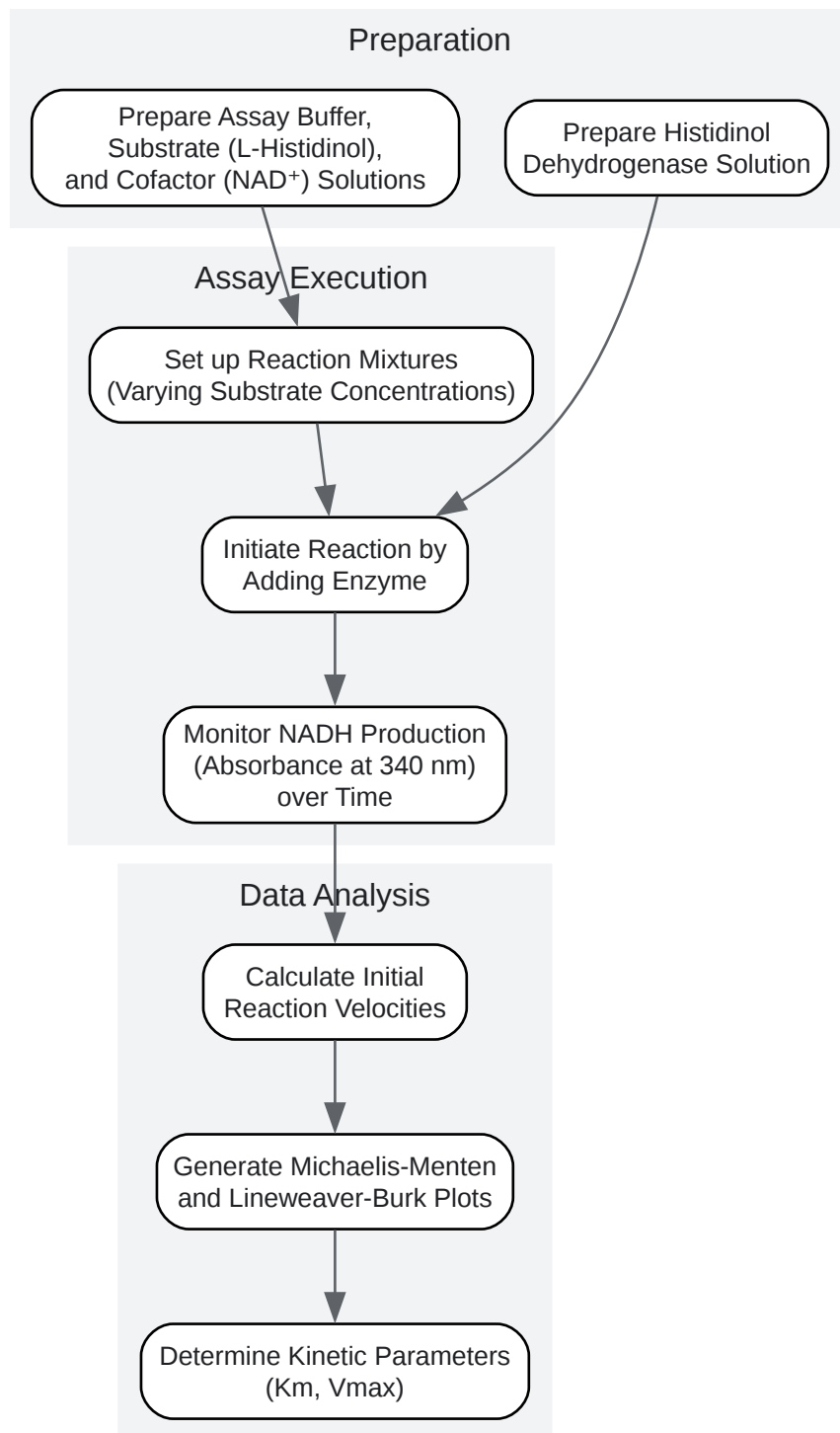
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Caption: Catalytic cycle of **histidinol** dehydrogenase.

Experimental Workflow

The following diagram outlines the major steps for determining the kinetic parameters of **histidinol** dehydrogenase.

Experimental Workflow for HDH Kinetics

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